

# Essential Safety and Operational Guide for 2-Chloro-4-methoxypyrimidine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Chloro-4-methoxypyrimidine

Cat. No.: B1349098

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This guide provides critical safety and logistical information for the handling of **2-Chloro-4-methoxypyrimidine** (CAS No. 22536-63-6). Adherence to these procedures is essential for ensuring laboratory safety and operational integrity.

## Hazard Identification and Immediate Precautions

**2-Chloro-4-methoxypyrimidine** is a hazardous substance that requires careful handling. The primary hazards are:

- Skin Irritation: Causes skin irritation.<sup>[1][2][3]</sup>
- Serious Eye Irritation: Causes serious eye irritation.<sup>[1][2][3]</sup>
- Respiratory Irritation: May cause respiratory irritation.<sup>[1][2][3]</sup>

Signal Word: Warning<sup>[3]</sup>

Immediate precautions include working in a well-ventilated area, avoiding the creation of dust, and using appropriate personal protective equipment.

## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2-Chloro-4-methoxypyrimidine**.

| PPE Component           | Specification  | Rationale   |
|-------------------------|--|---|
| Eye and Face Protection | Tightly fitting safety goggles or a face shield.                               | Protects against splashes and airborne particles causing serious eye irritation.  |
| Skin Protection         | Nitrile gloves (double-gloving recommended), a lab coat, and closed-toe shoes. | Prevents skin contact which can cause irritation. While specific permeation data for 2-Chloro-4-methoxypyrimidine is not available, nitrile gloves generally offer good resistance to a range of chemicals. |
| Respiratory Protection  | A NIOSH-approved N95 dust mask or a respirator with a particulate filter.      | Minimizes the inhalation of airborne particles that may cause respiratory irritation.   |

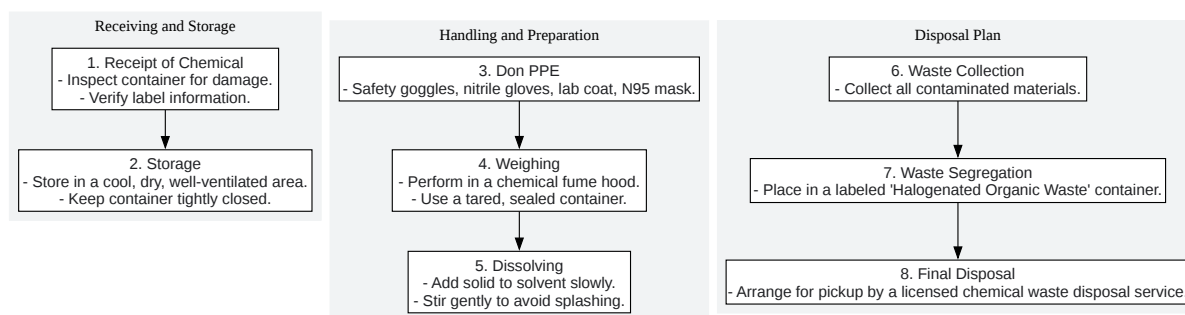
## Quantitative Data Summary

The following table summarizes key quantitative data for **2-Chloro-4-methoxypyrimidine**.

| Property          | Value  |
|-------------------|--|
| Molecular Formula | C <sub>5</sub> H <sub>5</sub> ClN <sub>2</sub> O |
| Molecular Weight  | 144.56 g/mol [1][3]                              |
| Melting Point     | 54-57 °C [2][3]                                  |
| Boiling Point     | 268.752 °C at 760 mmHg [2]                       |
| Flash Point       | 110 °C (230 °F) - closed cup [2][3]              |
| Density           | 1.293 g/cm <sup>3</sup> [2]                      |

## Operational Plan: Step-by-Step Handling Protocol

This section details the procedural workflow for handling **2-Chloro-4-methoxypyrimidine** from receipt to disposal.



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**Figure 1.** Workflow for handling **2-Chloro-4-methoxypyrimidine**.

#### Experimental Protocol: Weighing and Dissolving

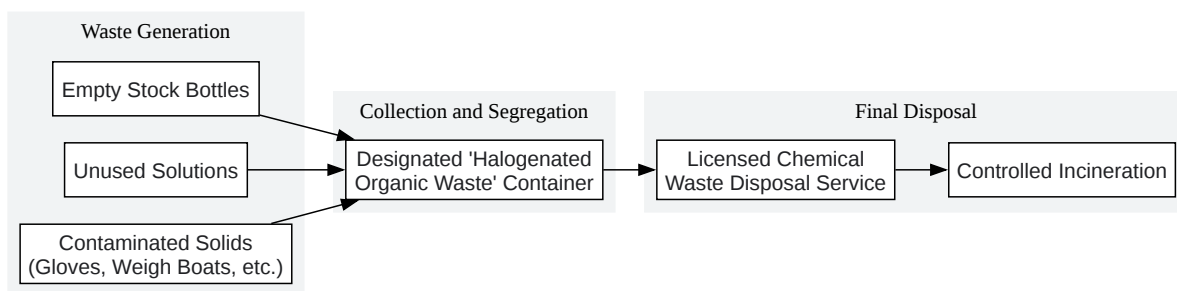
- Preparation:
  - Ensure a chemical fume hood is operational and the work area is clean and uncluttered.
  - Assemble all necessary equipment: **2-Chloro-4-methoxypyrimidine**, solvent, spatula, weigh boat or paper, and the final reaction vessel.
  - Don the appropriate PPE as outlined in Section 2.
- Weighing:

- Place a weigh boat or paper on the analytical balance within the fume hood and tare the balance.
- Carefully transfer the desired amount of **2-Chloro-4-methoxypyrimidine** from the stock container to the weigh boat using a clean spatula.
- Record the exact weight.
- Securely close the stock container immediately after use.
- Dissolving:
  - Transfer the weighed solid into the reaction vessel containing the appropriate solvent.
  - Use a small amount of the solvent to rinse the weigh boat and spatula to ensure a complete transfer.
  - Stir the solution gently until the solid is fully dissolved.

## Disposal Plan

As a halogenated organic compound, **2-Chloro-4-methoxypyrimidine** and any materials contaminated with it must be disposed of as hazardous waste.

- Waste Segregation: All waste, including empty containers, contaminated gloves, weigh boats, and solutions, must be collected in a designated, clearly labeled "Halogenated Organic Waste" container.
- Disposal Method: The segregated waste must be disposed of through a licensed chemical waste disposal company, likely via controlled incineration. Do not pour down the drain.



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**Figure 2.** Disposal pathway for **2-Chloro-4-methoxypyrimidine** waste.

## Emergency Procedures

In the event of an exposure or spill, follow these procedures immediately.

| Emergency    | Procedure   |
|--------------|---|
| Eye Contact  | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.  |
| Skin Contact | Remove contaminated clothing. Wash skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.   |
| Inhalation   | Move the affected person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.   |
| Ingestion    | Do not induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.  |
| Minor Spill  | Evacuate the immediate area. Wear appropriate PPE. Cover the spill with an inert absorbent material (e.g., vermiculite, sand). Scoop the absorbed material into a designated hazardous waste container. Clean the spill area with soap and water. |
| Major Spill  | Evacuate the laboratory and alert others. Contact your institution's emergency response team.   |

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## References

- 1. 2-Chloro-4-methoxypyrimidine | C<sub>5</sub>H<sub>5</sub>ClN<sub>2</sub>O | CID 588935 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Chloro-4-methoxypyrimidine, CAS No. 22536-63-6 - iChemical [ichemical.com]
- 3. 2-Chloro-4-methoxypyrimidine 98 22536-63-6 [sigmaaldrich.com]
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